

Personal protective equipment for handling Anthracene-D10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anthracene-D10

Cat. No.: B048595

[Get Quote](#)

Essential Safety and Handling Guide for Anthracene-D10

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Anthracene-D10** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Substance Name: **Anthracene-D10**
- CAS Number: 1719-06-8[1][2][3][4][5]
- EC Number: 217-004-5[3][6]
- Molecular Formula: C₁₄D₁₀[2][4][6]

Immediate Safety Concerns and First Aid

Anthracene-D10 presents several health hazards that require immediate attention and preparedness. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard	Description	First Aid Measures
Skin Irritation	Causes skin irritation. Contact may lead to a phototoxic and photoallergic response, characterized by swelling and blistering upon exposure to UV light.[7]	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops and persists. Wash clothing before reuse.[7]
Eye Irritation	Causes serious eye irritation. [1][6]	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical aid.[7][8]
Respiratory Irritation	May cause respiratory tract irritation.[1][6][7]	If inhaled, move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention.[7]
Ingestion	May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[7]	If swallowed, do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Seek medical aid.[7]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Anthracene-D10** to minimize exposure and ensure personal safety.

PPE Category	Specifications	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique.	To prevent skin contact and irritation.[6][9]
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	To protect eyes from dust particles and potential splashes.[6]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher exposures, use type ABEK-P2 (EU EN 143) respirator cartridges.	To prevent inhalation of dust and aerosols.[6]
Body Protection	Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	To protect skin from exposure and contamination of personal clothing.[6]

Operational Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **Anthracene-D10**.

1. Engineering Controls:

- Work in a well-ventilated area.[1][7]
- Use a laboratory fume hood or provide appropriate exhaust ventilation where dust is formed. [6]
- Ensure an eyewash station and safety shower are readily accessible.[7]

2. Handling Procedures:

- Avoid formation of dust and aerosols.[6]
- Minimize dust generation and accumulation.[7]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Wash hands thoroughly after handling and before breaks or meals.[6][7]
- Keep the container tightly closed when not in use.[1][7]
- Store in a cool, dry, well-ventilated area away from incompatible substances and protected from light.[7]

3. Spill Management:

- In case of a spill, immediately evacuate the area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.
- Vacuum or sweep up the material and place it into a suitable, closed container for disposal.
[6][7]
- Ventilate the area after clean-up is complete.

Disposal Plan

Proper disposal of **Anthracene-D10** and contaminated materials is essential to prevent environmental contamination.

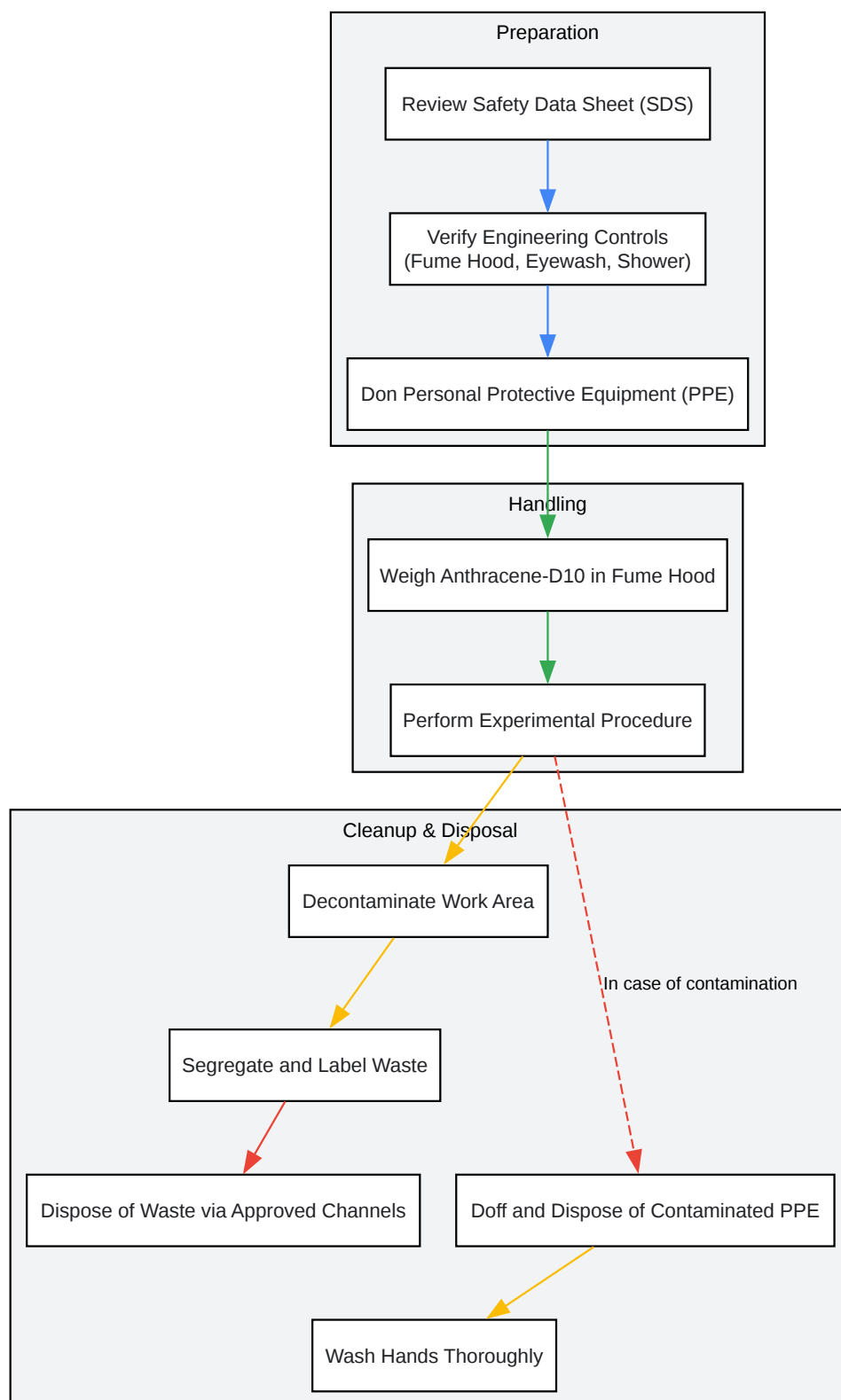
- Waste Classification: **Anthracene-D10** is very toxic to aquatic life with long-lasting effects.[1]
[6][8] It should be treated as hazardous waste.
- Disposal Method: Dispose of contents and container in accordance with local, regional, national, and international regulations.[8][9] Do not allow the chemical to enter the

environment, drains, or sewage systems.^{[1][6][7]}

- Contaminated Materials: All contaminated PPE, spill cleanup materials, and empty containers should be placed in a sealed, labeled container and disposed of as hazardous waste.

Experimental Workflow for Handling Anthracene-D10

The following diagram illustrates the standard workflow for safely handling **Anthracene-D10** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Anthracene-D10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dl.novachem.com.au [dl.novachem.com.au]
- 2. isotope.com [isotope.com]
- 3. Anthracène-d10 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 4. Anthracene-D10- [webbook.nist.gov]
- 5. ANTHRACENE-D10 | 1719-06-8 [chemicalbook.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Anthracene-D10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048595#personal-protective-equipment-for-handling-anthracene-d10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com